

"structure-activity relationship (SAR) studies of oxolane derivatives"

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Compound of Interest

Compound Name: 3-(2-Methoxyethyl)oxolan-3-amine

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Comparative SAR Guide: Oxolane Derivatives in Circumventing Multidrug Resistance (MDR) in Targeted Therapeutics

Executive Summary

The oxolane (tetrahydrofuran) ring is a privileged scaffold in medicinal chemistry. Far from being a passive structural linker, the oxolane core provides a conformationally restricted framework that dictates the precise 3D spatial projection of pendant pharmacophores. Its ether oxygen acts as a critical hydrogen-bond acceptor, while the stereocenters (typically C2, C3, and C4) allow for highly tunable structure-activity relationships (SAR)[1].

As a Senior Application Scientist, I frequently evaluate how subtle modifications to the oxolane ring can rescue failing drug programs—particularly in oncology, where multidrug resistance (MDR) renders standard-of-care therapies ineffective. This guide objectively compares the performance of rationally designed oxolane derivatives against standard therapies, focusing on two critical mechanisms of resistance: P-glycoprotein (P-gp) efflux and Kinase domain mutations.

Mechanistic Rationale: Why the Oxolane Scaffold?

The causality behind choosing an oxolane core over acyclic ethers or larger pyran rings lies in its unique thermodynamic profile during target binding.

- **Conformational Rigidity:** The five-membered ring restricts the number of rotatable bonds, minimizing the entropic penalty upon binding to a receptor or enzyme pocket.
- **Stereochemical Vectoring:** Substituents at the C2 and C4 positions project into distinct spatial quadrants. Inverting a single stereocenter on the oxolane ring can shift a pendant arene by >60 degrees, drastically altering target affinity.
- **Lipophilicity and Efflux Evasion:** Unlike highly polar pyranose sugars (found in many natural products), substituted oxolanes often lack multiple hydrogen-bond donors. This reduction in polar surface area (PSA) is a proven strategy for evading recognition by ATP-binding cassette (ABC) transporters like P-gp[2][3].

SAR Comparison 1: Oxolane-Lignans vs. Standard Topoisomerase Inhibitors

Standard lignan-derived chemotherapeutics, such as Etoposide, utilize a fused pyranose/lactone structure. While highly effective at inhibiting Topoisomerase II, Etoposide is a known substrate for P-gp and Multidrug Resistance-Associated Protein (MRP), leading to rapid tumor resistance.

To overcome this, researchers developed oxolane-lignan derivatives (e.g., 9-deoxypodophyllol and sikkimotoxin analogs) via the dehydration of diol precursors into a closed oxolane ring[2][3].

SAR Insights & Performance Data

Extensive SAR studies on these oxolane derivatives reveal highly specific structural requirements for maintaining cytotoxicity while evading efflux pumps[3]:

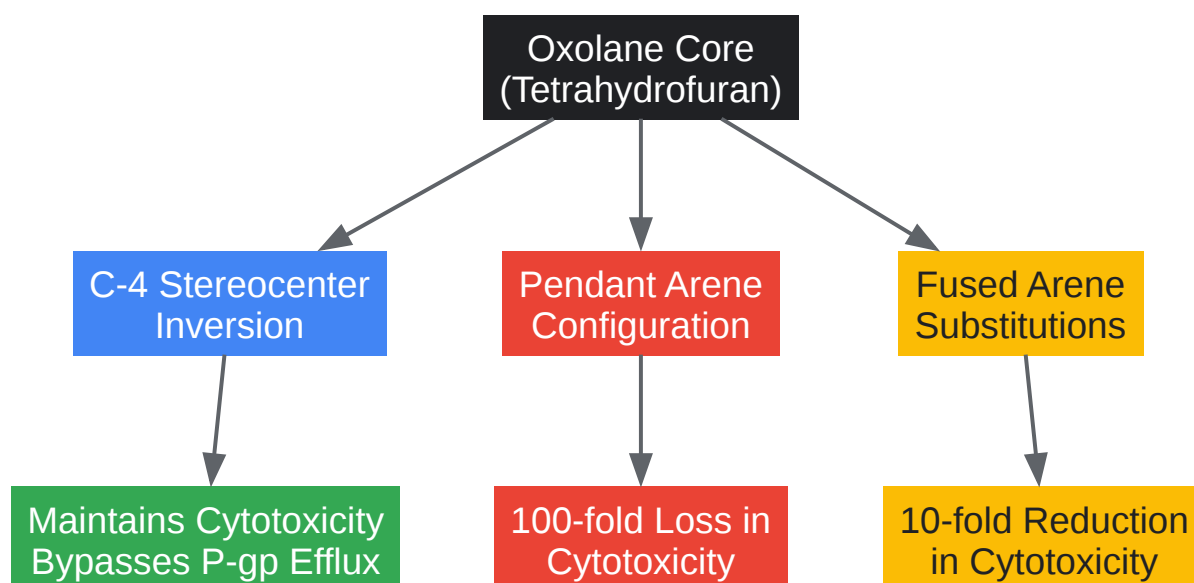
- **C-4 Configuration:** Inverting the C-4 stereocenter relative to the parent podophyllotoxin maintains potent cytotoxicity.
- **Pendant Arene:** Changing the pendant arene configuration or replacing a meta-methoxy group with hydrogen results in a catastrophic 100-fold loss in cytotoxicity[3].

- Fused Arene: Replacing the methylenedioxy group with two methoxy substituents causes a 10-fold reduction in efficacy[3].
- Efflux Evasion: Most importantly, P-gp and MRP-expressing resistant cell lines are equally sensitive to specific oxolane derivatives (e.g., compounds 3, 4, 8, and 9) as wild-type cells, proving these oxolanes are not substrates for efflux pumps[2][3].

Table 1: Cytotoxicity and Efflux Susceptibility of Lignan Derivatives

Compound Class	Core Scaffold	Structural Modification	Cytotoxicity (IC ₅₀ , wt)	Resistance Factor (Rf)*
Etoposide (Standard)	Pyranose/Lactone	N/A (Baseline)	~1.5 µM	>50 (Highly Effluxed)
Oxolane Analog 3	Oxolane	9-deoxypodophyllol derived	~0.8 µM	~1.0 (Evades Efflux)
Oxolane Analog 8	Oxolane	C-4 Inversion	~1.2 µM	~1.0 (Evades Efflux)
Modified Oxolane	Oxolane	Pendant m-methoxy removed	>100 µM	N/A (Inactive)

*Rf = IC₅₀ (Resistant Line) / IC₅₀ (Sensitive Line). An Rf near 1.0 indicates complete evasion of P-gp/MRP.



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SAR logic tree illustrating the impact of oxolane modifications on cytotoxicity and P-gp efflux.

SAR Comparison 2: Oxolane-Quinazoline Hybrids vs. Lapatinib

Lapatinib is a standard dual EGFR/HER2 kinase inhibitor, but acquired resistance via kinase domain mutations is a significant clinical hurdle. Recently, Quinazoline-Tetrahydrofuranyl-Pyridinyl Hybrids were developed to combat this resistance[4].

By incorporating an oxolane (tetrahydrofuranyl) ring as a flexible yet sterically defined linker between the quinazoline core and the pyridinyl tail, researchers optimized the molecule's fit within the mutated ATP-binding cleft.

SAR Insights & Performance Data

- **Linker Geometry:** The oxolane ring acts as a spatial "hinge," allowing the pyridinyl group to access deeper hydrophobic pockets that rigid alkynes or acyclic ethers cannot reach.
- **Efficacy:** Compound 13i emerged as the most potent dual inhibitor, showing an EGFR IC₅₀ of 27.4 nM and maintaining robust cytotoxicity across Lapatinib-resistant SKBR3 breast cancer cell lines[4].

Table 2: Kinase Inhibition and Cellular Efficacy

Compound	Linker Scaffold	EGFR IC ₅₀ (nM)	HER2 IC ₅₀ (nM)	Efficacy in Lapatinib-Resistant SKBR3
Lapatinib	Acyclic ether/amine	10.8	9.2	Poor (Resistance observed)
Hybrid 13a	Unsubstituted Oxolane	85.2	90.4	Moderate
Hybrid 13i	Substituted Oxolane	27.4	31.5	High (Overcomes Resistance)

Experimental Workflows: Self-Validating Protocols

To ensure reproducibility and scientific integrity, the following protocols utilize internal validation steps to confirm both the chemical structure of the oxolane core and its biological mechanism of action.

Protocol 1: Synthesis & Validation of the Oxolane Core (Dehydration Route)

Causality: Acid-catalyzed dehydration of a 1,4-diol precursor is the most direct route to establish the oxolane ring while preserving the stereochemistry of the pendant groups^[2].

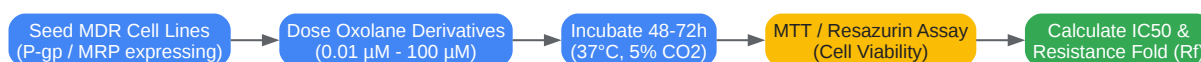
- **Reaction Setup:** Dissolve 1.0 eq of the diol precursor (e.g., dimethyl- α -conidendryl alcohol) in anhydrous toluene. Add 0.1 eq of p-toluenesulfonic acid (p-TsOH) as the catalyst.
- **Cyclization:** Reflux the mixture at 110°C using a Dean-Stark trap to continuously remove the water byproduct, driving the equilibrium toward the closed oxolane ring. Monitor via TLC until the diol is consumed (~4-6 hours).
- **Workup:** Quench with saturated NaHCO₃ to neutralize the acid. Extract with ethyl acetate, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.

- Self-Validation (NMR): Confirm cyclization via ^1H -NMR. The disappearance of the broad hydroxyl (-OH) peaks and the downfield shift of the C2 and C5 protons (typically appearing as multiplets between δ 3.8–4.2 ppm due to the adjacent ether oxygen) validates the formation of the oxolane ring.

Protocol 2: High-Throughput Cytotoxicity & P-gp Efflux Assay

Causality: To prove that the oxolane derivative evades P-gp, it must be tested in parallel against an isogenic wild-type cell line and a P-gp overexpressing line.

- **Cell Seeding:** Seed a drug-sensitive human leukemia line (e.g., CCRF-CEM) and its P-gp overexpressing multidrug-resistant subline (e.g., CEM/VLB₁₀) at 10,000 cells/well in 96-well plates. Incubate for 24h at 37°C, 5% CO₂[5].
- **Compound Dosing:** Treat cells with serial dilutions of the oxolane derivatives (0.01 μM to 100 μM). Include Etoposide as a positive control for P-gp efflux[5].
- **Viability Readout:** After 72h, add 20 μL of MTT reagent (5 mg/mL) to each well. Incubate for 4h, dissolve the resulting formazan crystals in DMSO, and read absorbance at 570 nm[5].
- **Self-Validation (Data Analysis):** Calculate the IC₅₀ for both cell lines. Calculate the Resistance Factor ($R_f = \text{IC}_{50_Resistant} / \text{IC}_{50_Sensitive}$). An $R_f > 10$ for Etoposide validates the assay's dynamic range. An $R_f < 2$ for the oxolane derivative confirms successful evasion of the efflux pump.



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High-throughput screening workflow for evaluating oxolane derivatives against MDR cell lines.

Conclusion

The strategic incorporation of an oxolane ring is a powerful tool in modern drug design. As demonstrated by the SAR of podophyllotoxin analogs and quinazoline hybrids, the oxolane scaffold provides the exact balance of conformational rigidity and lipophilicity required to bypass major resistance mechanisms like P-gp efflux and kinase pocket mutations. When evaluating new pipeline candidates, drug development professionals should heavily scrutinize the stereochemistry and substitution patterns of the oxolane core, as even single-atom modifications can dictate a 100-fold shift in biological activity.

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